

2,6-Dimethylphenol molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2,6-Dimethylphenol

Cat. No.: B121312 Get Quote

In-Depth Technical Guide: 2,6-Dimethylphenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2,6-dimethylphenol**, a pivotal chemical intermediate. It covers its fundamental properties, synthesis protocols, and key applications, with a focus on data relevant to research and development.

Core Properties of 2,6-Dimethylphenol

2,6-Dimethylphenol, also known as 2,6-xylenol, is an aromatic organic compound belonging to the phenol family.[1] Its unique structure, with two methyl groups flanking a hydroxyl group on a benzene ring, dictates its chemical reactivity and utility.[1] It appears as a white or offwhite crystalline solid under standard conditions and possesses a characteristic phenolic odor. [1]

Quantitative Data Summary

The essential physicochemical properties of **2,6-dimethylphenol** are summarized below for easy reference.



Property	Value
Molecular Formula	C ₈ H ₁₀ O[2][3][4][5][6][7]
Molecular Weight	122.16 g/mol [1][3][4]
CAS Number	576-26-1[1][4]
Melting Point	43-48 °C[1]
Boiling Point	201-203 °C[1]
Density	~0.97 - 1.01 g/cm ³ [2][7]
Water Solubility	Limited (~1.5 - 8 g/L at 20-25°C)[2][7][8]
log Kow (Octanol-Water Partition Coefficient)	2.36[3]
рКа	10.59 (at 25°C)[9]

Key Applications and Significance

2,6-Dimethylphenol is a critical building block in several industrial processes. Its most significant application is as a monomer for the synthesis of high-performance polymers.[1]

- Poly(p-phenylene oxide) (PPO) Synthesis: It is the primary precursor for PPO, a
 thermoplastic known for its exceptional heat resistance, dimensional stability, and electrical
 insulation properties.[1][10] The oxidative coupling polymerization of 2,6-dimethylphenol
 yields this valuable polymer.[3]
- Pharmaceutical Intermediate: The compound serves as a crucial starting material in the synthesis of various pharmaceutical agents.[1]
- Antioxidant Production: The phenolic structure allows it to be used in the synthesis of antioxidants.[7][9]
- Other Uses: It is also utilized in the production of pesticides, photographic agents, and other polyester and polyether resins.[11]

Experimental Protocols



The synthesis of **2,6-dimethylphenol** is a subject of significant industrial and academic research. The primary methods involve the catalytic alkylation of phenol with methanol.

Method 1: Gas-Phase Catalytic Alkylation of Phenol

This is a common industrial method for producing high-purity **2,6-dimethylphenol**.

Objective: To synthesize **2,6-dimethylphenol** via the ortho-alkylation of phenol with methanol in the gas phase using a solid-acid catalyst.

Catalyst: A composite oxide catalyst, for instance, containing iron (Fe), magnesium (Mg), and a heteropoly acid/salt, is often employed to ensure high activity and selectivity.[11]

Methodology:

- Catalyst Preparation: A composite oxide catalyst is prepared, often through a co-precipitation method. For example, soluble salts of iron and magnesium are mixed with a heteropoly acid in an alcohol solvent.[11] This solution is then mixed with an ammonia solution containing a stabilizer like polyethylene glycol (PEG) under ultrasonic conditions.[11] The resulting precipitate is filtered, washed, dried, and calcined at high temperatures (e.g., 450°C for 8 hours) to yield the final catalyst.[11]
- Reaction Setup: A fixed-bed or fluidized-bed reactor is charged with the prepared catalyst.
 [10]
- Reaction Execution: A gaseous mixture of phenol and methanol (e.g., 1:5 molar ratio) is vaporized (e.g., at 140°C) and passed through the reactor over the catalyst bed.[12] An inert carrier gas, such as nitrogen, is used to dilute the reactants.[10][12]
- Reaction Conditions: The reaction is typically carried out at elevated temperatures, for instance, around 372°C.[12]
- Product Separation: The product stream exiting the reactor contains **2,6-dimethylphenol**, ocresol (a common byproduct), unreacted starting materials, and water.[12] This mixture is condensed, and the components are separated via fractional distillation to obtain high-purity **2,6-dimethylphenol**.[4][8]



Method 2: Dealkylation of 4-tert-butyl-2,6-dimethylphenol

This process involves the rearrangement of a tertiary butyl group to produce **2,6-dimethylphenol**.

Objective: To produce **2,6-dimethylphenol** by reacting 4-tert-butyl-**2,6-dimethylphenol** with phenol in the presence of an acid catalyst.[13]

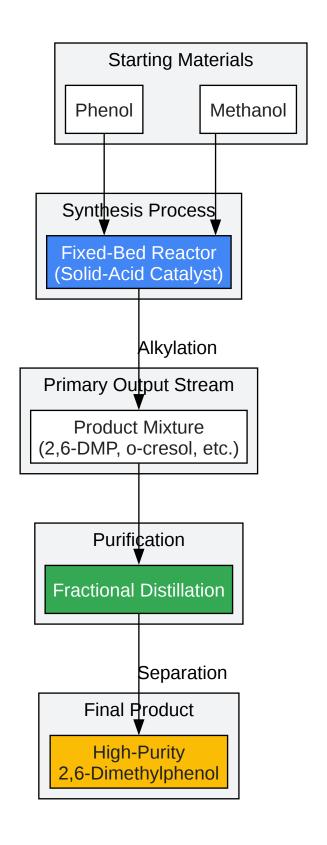
Methodology:

- Reactant Mixture: 4-tert-butyl-2,6-dimethylphenol is mixed with phenol.
- Catalyst Addition: An acidic catalyst such as sulfuric acid or toluene sulfonic acid is added to the mixture.[13]
- Reaction Conditions: The reaction is conducted at a temperature between 120°C and 180°C for a duration of 0.5 to 6 hours.[13] This facilitates the transfer of the tertiary butyl group from the starting material to the phenol, yielding 2,6-dimethylphenol and 4-tert-butylphenol.[13]
- Purification: The resulting reaction mixture is then subjected to rectification or fractional distillation to separate the desired 2,6-dimethylphenol from byproducts and unreacted materials.[13]

Visualized Workflows and Pathways

Diagrams are essential for illustrating complex chemical processes and relationships. The following section provides a visualization of a key industrial process involving **2,6-dimethylphenol**.

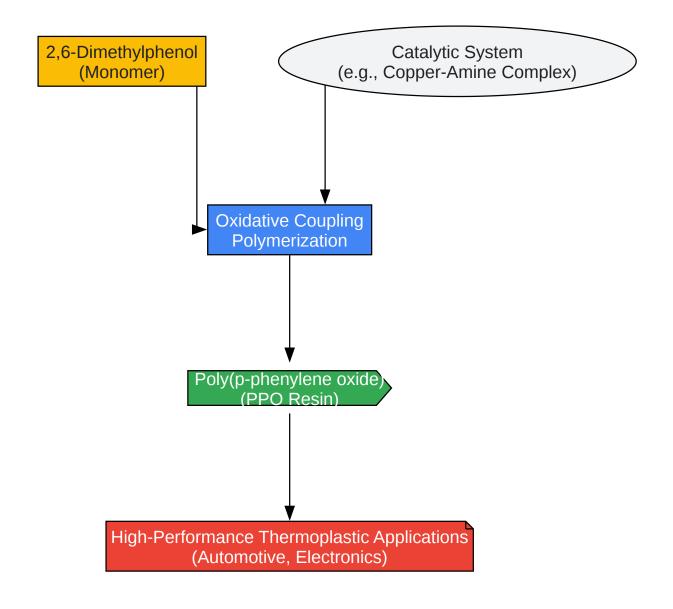




Click to download full resolution via product page

Caption: Gas-phase synthesis workflow for **2,6-Dimethylphenol**.





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. pharm.sinocurechem.com [pharm.sinocurechem.com]
- 2. 2,6-DIMETHYLPHENOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]

Foundational & Exploratory





- 3. 2,6-Dimethylphenol | C8H10O | CID 11335 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2,6-Dimethylphenol synthesis chemicalbook [chemicalbook.com]
- 5. merckmillipore.com [merckmillipore.com]
- 6. Human Metabolome Database: Showing metabocard for 2,6-Dimethylphenol (HMDB0032150) [hmdb.ca]
- 7. solubilityofthings.com [solubilityofthings.com]
- 8. 2,6-Dimethylphenol CAS#: 576-26-1 [m.chemicalbook.com]
- 9. 2,6-Dimethylphenol | 576-26-1 [chemicalbook.com]
- 10. researchgate.net [researchgate.net]
- 11. Page loading... [guidechem.com]
- 12. prepchem.com [prepchem.com]
- 13. US3714269A Process for producing 2,6-dimethylphenol Google Patents [patents.google.com]
- To cite this document: BenchChem. [2,6-Dimethylphenol molecular weight and formula].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121312#2-6-dimethylphenol-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com